

Crystal Structure Analysis of Tetraethyldiphosphine Disulfide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tetraethyldiphosphine disulphide

CAS No.: 3790-23-6

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Executive Summary

Tetraethyldiphosphine disulfide (TEPS), formally

, serves as a critical model compound in organophosphorus chemistry, solid-state NMR crystallography, and advanced materials science[1]. Its highly specific planar trans-SPPS conformation and local

symmetry make it an ideal candidate for probing fundamental electronic properties, including the

spin-spin coupling tensor and electron-capture radical geometries[2]. As a Senior Application Scientist, I have structured this whitepaper to move beyond a simple recitation of parameters; instead, we will explore the causality behind its crystallographic behavior, its response to X-ray irradiation, and its utility in modern chemical synthesis.

Crystallographic Architecture & Molecular Geometry

The structural integrity of TEPS is defined by its specific crystal packing and intramolecular bonding parameters. TEPS crystallizes in the triclinic space group

with two molecules comprising the unit cell (

)[3].

The Causality of Conformation: The molecule adopts a strict trans-SPPS conformation in the solid state. This geometry is not arbitrary; it minimizes steric repulsion between the bulky ethyl groups while maximizing the hyperconjugative stabilizing interactions between the phosphorus bonding electrons and the anti-bonding orbitals of the adjacent

bonds.

The exact determination of the

bond length (approximately 2.18 Å to 2.22 Å) is a critical parameter[1]. In downstream analytical techniques like NMR, the direct dipolar coupling constant—used to extract the electron-coupled spin-spin tensor—is inversely proportional to the cube of this internuclear distance. Any thermal motion or crystallographic disorder directly compromises the accuracy of quantum chemical tensor mapping.

Table 1: Crystallographic and Unit Cell Parameters of TEPS

Parameter	Value	Significance
Chemical Formula		Standard dialkyl diphosphine disulfide.
Crystal System	Triclinic	Indicates low symmetry packing.
Space Group		Centrosymmetric; critical for phase solving.
a	7.667(3) Å	Defines the primary translation vector.
b	8.204(5) Å	Defines the secondary translation vector.
c	14.761(6) Å	Defines the tertiary translation vector.
	98.85(4)°	Interaxial angle.
	99.23(3)°	Interaxial angle.
	90.50(4)°	Interaxial angle.
Volume (V)	905.0 Å ³	Total unit cell volume.
Z	2	Number of molecules per unit cell.

(Quantitative data synthesized from single-crystal X-ray diffraction studies[3])

Solid-State P NMR & Spin-Spin Coupling Tensors

In solid-state NMR, TEPS is a benchmark compound for understanding anisotropic nuclear spin interactions[4]. The traceless part of the

spin-spin coupling tensor (

-coupling) is primarily determined by local sigma-bonding electrons[1].

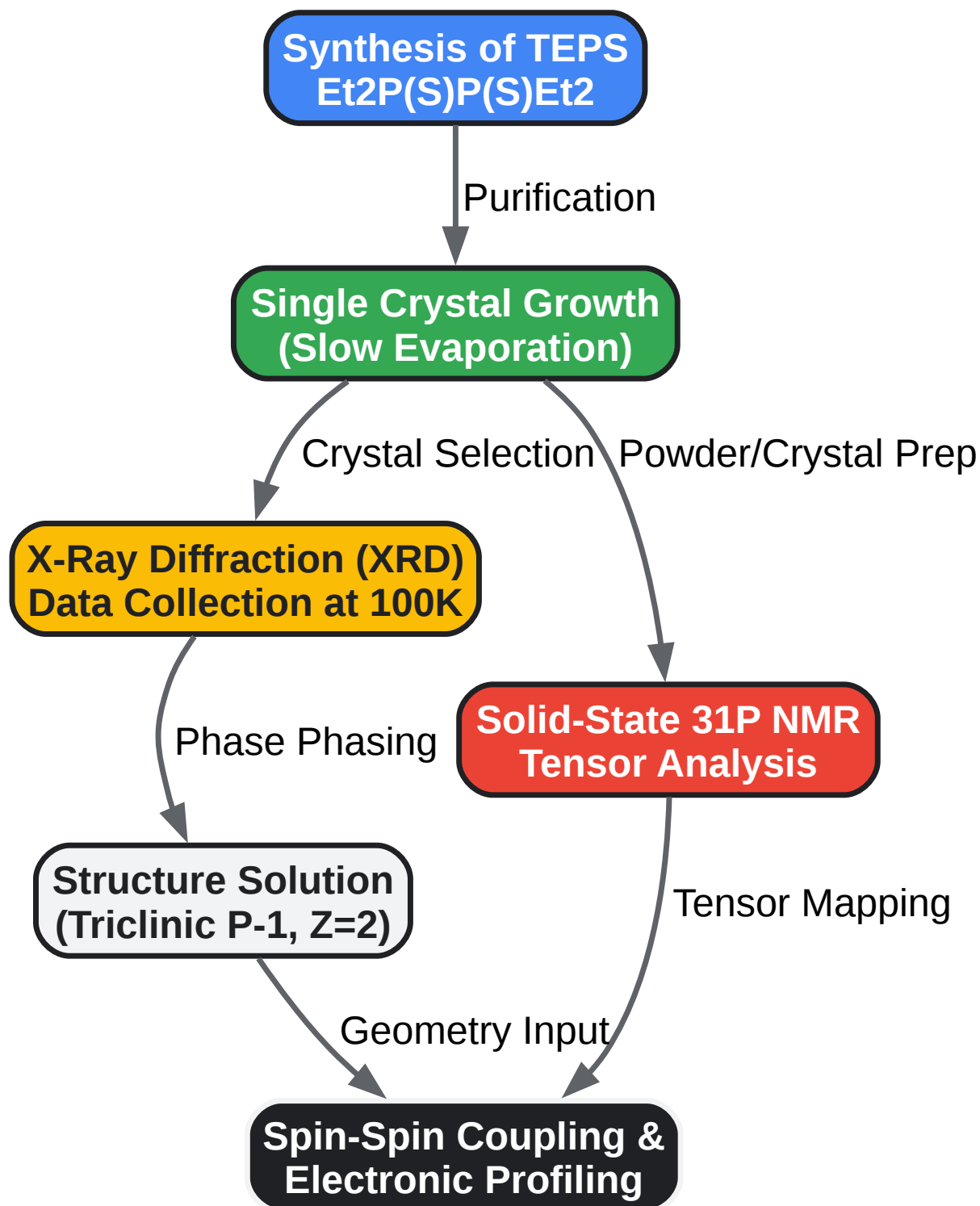
Causality of the NMR-Crystallography Link: To isolate the electron-coupled part of the tensor, researchers must subtract the known dipolar part. Because the dipolar interaction depends strictly on the spatial geometry (specifically the

vector orientation and distance), high-resolution single-crystal X-ray data is a mandatory prerequisite. The chemical shift tensor components (

,

,

) are directly mapped onto the molecular frame, with the most shielded direction located precisely within the SPPS plane[5].



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Workflow for crystallographic and NMR tensor analysis of tetraethyldiphosphine disulfide.

Radiation Chemistry: Phosphoranyl Radical Formation

Subjecting TEPS single crystals to X-ray irradiation induces electron capture, forming highly reactive phosphoranyl radicals[2].

Mechanistic Causality: When the TEPS crystal is irradiated at cryogenic temperatures (e.g., 100 K), the molecules capture secondary electrons generated by the ionizing radiation.

Because the

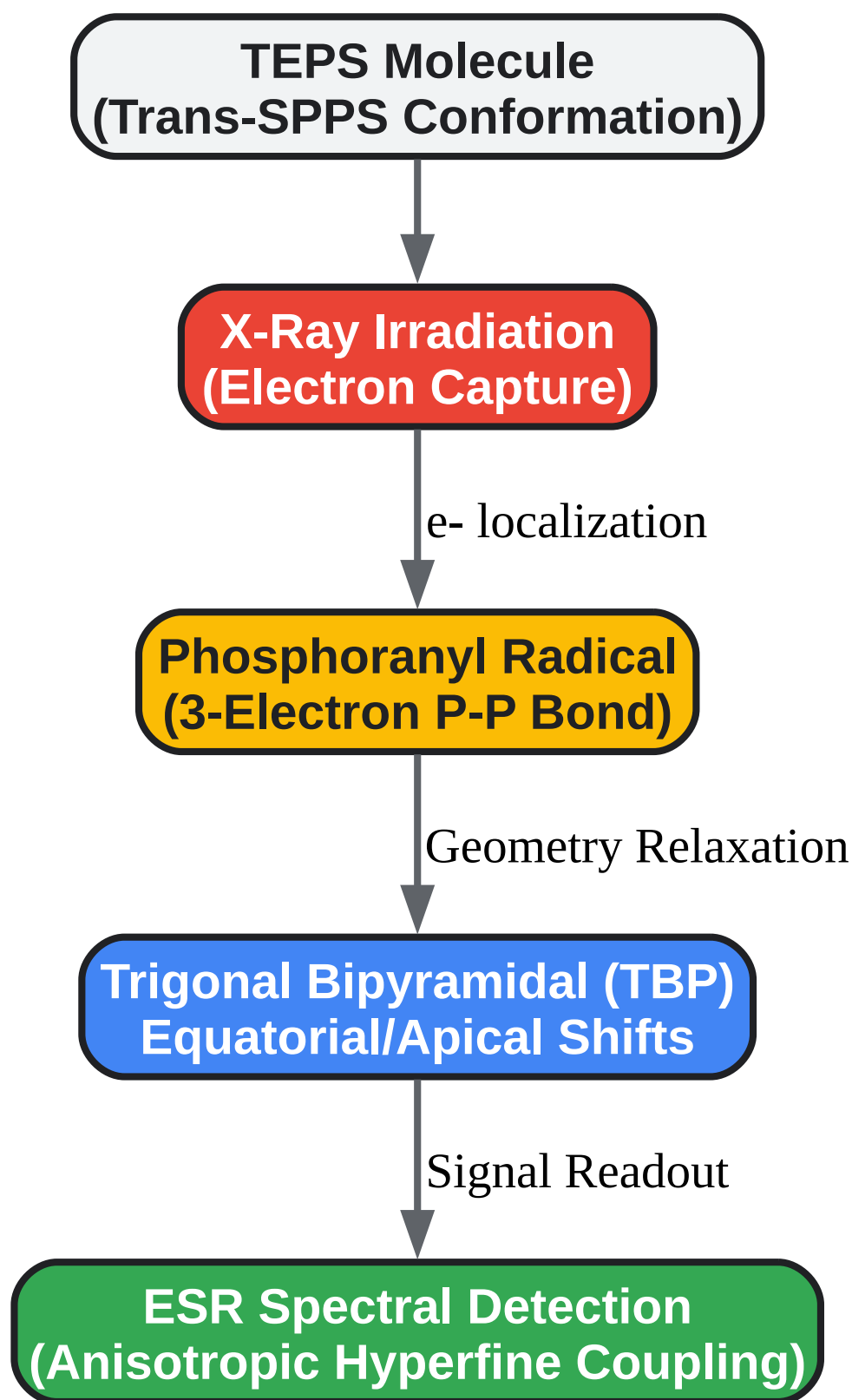
bond is relatively weak and highly polarizable, the extra electron localizes into an antibonding orbital, creating a three-electron

bond (

). The rigid crystal lattice constrains the molecule, preventing immediate homolytic dissociation. Electron Spin Resonance (ESR) studies reveal that the radical adopts a distorted geometry—often intermediate between a trigonal bipyramid (TBP) and a

structure—where the maximum spin density makes a pronounced angle (20°–30°) with the original

bond[2].



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X-ray induced electron capture and phosphoranyl radical formation pathway in TEPS.

Experimental Protocols: A Self-Validating System

To ensure high-fidelity data, the following protocol establishes a self-validating loop between crystal growth, XRD, and NMR^{[1][3]}.

Step 1: Crystal Growth and Selection

- Methodology: Dissolve purified TEPS powder in a minimal volume of a dichloromethane/hexane mixture. Allow slow solvent evaporation at room temperature in a vibration-free environment.
- Validation Check: Harvest colorless, well-defined plate-like crystals. Examine under polarized light; uniform extinction upon rotation confirms a single-crystal domain free of twinning.

Step 2: Low-Temperature X-Ray Diffraction

- Methodology: Mount a crystal (approx. mm) on a glass fiber using perfluoropolyether oil. Transfer immediately to a diffractometer equipped with a nitrogen cold stream set to 100 K.
- Causality for Temperature: Low temperature minimizes the thermal anisotropic displacement parameters (ADPs) of the highly flexible ethyl groups. This ensures the accurate resolution of the electron density surrounding the and bonds, which is necessary for downstream NMR calculations.

Step 3: Solid-State P NMR Tensor Measurement

- Methodology: Pack the crystalline powder into a zirconia rotor for Magic Angle Spinning (MAS) NMR, or mount a large single crystal on a goniometer probe for static orientation-dependent NMR.
- Validation Check: Cross-reference the calculated direct dipolar coupling (derived from the XRD

bond length) with the experimental NMR splitting. A mathematical match validates both the crystallographic model and the NMR tensor assignment.

Applications in Advanced Materials & Catalysis

Beyond fundamental structural chemistry, TEPS is highly valued in applied materials science and drug development catalysis. It acts as a robust organochalcogenophosphorus ligand. For instance, TEPS is utilized to synthesize copper complexes, such as

, which serve as single-source precursors (SSPs) in Aerosol Assisted Chemical Vapor Deposition (AACVD)[6].

Causality in Deposition: The pre-existing

bonds and the thermal stability of the ethyl groups allow the complex to decompose cleanly at elevated temperatures (400 °C – 450 °C). This deposits phase-pure tetragonal copper sulfide (

) thin films. These films exhibit unique granular or sheet-like morphologies that are highly effective for gas sensing applications (e.g.,

detection) and semiconductor manufacturing[6].

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